Strategic Functionalization of 5-Bromo-6-methoxypicolinonitrile

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Compound of Interest

Compound Name:	*5-Bromo-6-methoxypicolinonitrile*
CAS No.:	*1261269-71-9*
Cat. No.:	*B6324626*

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Content Type: Detailed Application Note & Protocol Guide Subject: 5-Bromo-6-methoxypyridine-2-carbonitrile (CAS: 1227598-64-6 / Analogous Scaffolds) Audience: Medicinal Chemists, Process Chemists, and Drug Discovery Scientists

Abstract

5-Bromo-6-methoxypicolinonitrile represents a "privileged scaffold" in modern medicinal chemistry, particularly for kinase inhibitor discovery (e.g., BTK, PI3K) and CNS-active agents. Its value lies in its orthogonal reactivity: the C5-bromine offers a handle for transition-metal catalysis (Suzuki/Buchwald), the C2-nitrile provides access to amides, acids, or heterocycles (tetrazoles), and the C6-methoxy group serves as a masked pyridone or hydrogen-bond acceptor. This guide outlines high-fidelity protocols for derivatizing this molecule, emphasizing chemoselectivity and yield optimization.

Chemo-Physical Profile & Reactivity Landscape

Before initiating synthesis, understanding the electronic "push-pull" nature of this pyridine is critical for catalyst selection.

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Property	Value / Description
Molecular Formula	
Molecular Weight	213.03 g/mol
Electronic State	Push-Pull System: The C6-Methoxy group (electron donor) increases electron density at C5, potentially slowing oxidative addition compared to electron-deficient pyridines. However, the C2-Cyano group (electron withdrawer) balances this, activating the ring for nucleophilic attacks.
Solubility	Soluble in DMSO, DMF, DCM, EtOAc. Limited solubility in water.
Key Hazards	Acute Toxicity (Oral/Dermal), Skin Irritant.[1] Note: Nitrile hydrolysis releases ammonia; handle in well-ventilated areas.

Structural Reactivity Analysis

- Site A (C5-Br): The primary diversification point. Reacts via Pd-catalyzed cross-coupling.[2] Requires electron-rich ligands (e.g., SPhos, XPhos) to facilitate oxidative addition due to the adjacent OMe donation.
- Site B (C2-CN): The electrophilic handle. Susceptible to hydrolysis (acid/base), reduction, or [3+2] cycloaddition.
- Site C (C6-OMe): The "Masked" Polar Handle. Stable under basic coupling conditions but cleavable by strong Lewis acids (

) or HBr to reveal the 6-oxo-1,6-dihydropyridine (pyridone), a key pharmacophore for H-bond donor interactions.

Application Module 1: C-C Bond Formation (Suzuki-Miyaura)

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Objective: Arylation at the C5 position without affecting the nitrile or methoxy groups. Challenge: The C6-methoxy group can sterically hinder bulky ligands and electronically deactivate the C5-Br bond. Solution: Use of $Pd(dppf)Cl_2$ or SPhos Pd G2 allows for efficient coupling at moderate temperatures.

Protocol A: Standard Suzuki Coupling

- Scale: 1.0 mmol
- Substrate: **5-Bromo-6-methoxypicolinonitrile** (213 mg)[1]

Reagents:

- Aryl Boronic Acid (1.2 equiv)[3]
- Catalyst:

  (0.05 equiv) or

  (0.05 equiv)
- Base:

  (3.0 equiv, 2M aqueous solution)
- Solvent: 1,4-Dioxane (degassed)

Step-by-Step Methodology:

- Inert Setup: Charge a microwave vial or round-bottom flask with the substrate, boronic acid, and Pd catalyst. Seal and purge with Nitrogen/Argon for 5 minutes.
- Solvent Addition: Add degassed 1,4-Dioxane (5 mL) and 2M

  (1.5 mL) via syringe.
- Reaction: Heat to 90°C for 4-12 hours.
  - Note: If using microwave irradiation, heat to 110°C for 30 minutes.

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- Monitoring: Check TLC (Hexane/EtOAc 7:3). Look for the disappearance of the starting material (

) and appearance of the fluorescent coupled product.
- Workup: Cool to RT. Dilute with EtOAc (20 mL) and wash with water (

) and brine. Dry over

  .[3]
- Purification: Flash chromatography on silica gel.

Troubleshooting:

- Issue: Protodebromination (loss of Br, replaced by H).
- Fix: Use anhydrous conditions with

  in DMF instead of aqueous carbonate.

Application Module 2: C-N Bond Formation (Buchwald-Hartwig)

Objective: Introduction of amines (morpholines, piperazines, anilines) at C5. Critical Insight: The nitrile group can poison Pd catalysts if the temperature is too high. Use Xantphos or BINAP as bidentate ligands to stabilize the metal center.

Protocol B: Amination Workflow

- Catalyst System:

  (0.02 equiv) + Xantphos (0.04 equiv).
- Base:

  (2.0 equiv) - Avoid NaOtBu if the nitrile is sensitive to nucleophilic attack.

Step-by-Step Methodology:

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- Pre-complexation: In a vial, mix

  and Xantphos in dry Toluene or Dioxane. Stir at RT for 10 mins until the solution turns orange/yellow.

- Addition: Add **5-Bromo-6-methoxypicolinonitrile** (1.0 equiv), the amine (1.2 equiv), and

  (solid, dry).

- Heating: Heat to 100°C under Argon for 16 hours.

- Filtration: Filter hot through a Celite pad to remove insoluble salts and Palladium black.

- Purification: Concentrate and purify via silica column (DCM/MeOH gradients are often required for polar amino-products).

Application Module 3: Nitrile Hydrolysis & Manipulation

Objective: Converting the C2-CN to a Carboxylic Acid or Amide. Context: This is often the "Step 2" after the C5 coupling is complete.

Protocol C: Controlled Hydrolysis to Amide

To stop at the Primary Amide (

) without going to the Acid:

- Dissolve substrate in DMSO.

- Add

  (1.0 equiv) and

  (5.0 equiv).

- Stir at 0°C to RT for 2 hours.

- Quench: Add saturated

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carefully (exothermic).

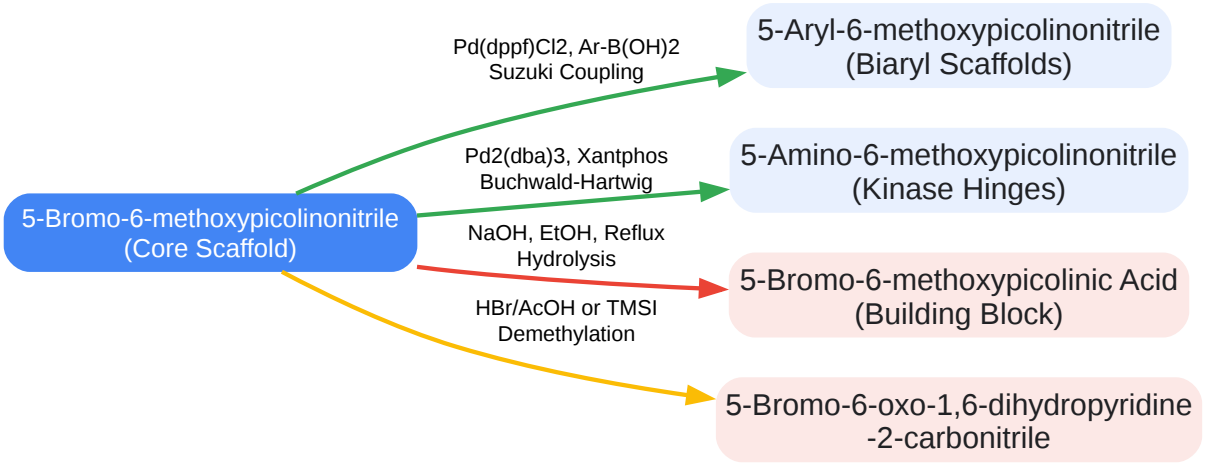
- Result: 5-Bromo-6-methoxypicolinamide.[4]

Protocol D: Full Hydrolysis to Carboxylic Acid

- Dissolve substrate in Ethanol/Water (1:1).
- Add NaOH (5.0 equiv).
- Reflux (80°C) for 3 hours. Ammonia gas will evolve.
- Workup (Critical): Acidify with 1M HCl to pH 3-4. The acid product (5-bromo-6-methoxypicolinic acid) usually precipitates as a white solid. Filter and dry.[3]

Visualizing the Workflow

The following diagram illustrates the divergent synthesis pathways available from the core scaffold.



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Caption: Divergent synthetic pathways for **5-Bromo-6-methoxypicolinonitrile**, highlighting orthogonal functionalization of the Halogen, Nitrile, and Methoxy sites.

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Strategic Considerations & Troubleshooting

Observation	Root Cause	Corrective Action
Low Yield in Suzuki	Boronic acid deboronation.	Switch to Boronic Esters (Pinacol) or add water to the solvent system to dissolve inorganic bases better.
Black Precipitate	Pd "crashing out" (catalyst death).	Increase ligand loading or switch to a more stable precatalyst like XPhos Pd G3.
Nitrile Loss	Hydrolysis during coupling.	Ensure bases are anhydrous (or) and solvents are dry. Avoid hydroxide bases.
Incomplete Demethylation	Steric hindrance or insufficient acid strength.	Switch from HBr/AcOH to in DCM at -78°C to RT.

Safety Note on Demethylation

When converting the methoxy group to the pyridone using

or HBr, methyl bromide (gas) is generated. This is toxic and ozone-depleting. Perform all demethylation reactions in a high-efficiency fume hood and quench carefully with methanol.

References

- Buchwald-Hartwig Amination of Bromopyridines
  - Source: Organic Synthesis / ChemSpider Protocols.[5]
  - Context: General conditions for amin
  - Link: (General Protocol Reference)
- Suzuki Coupling on 5-Bromo-heterocycles

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- Source: BenchChem Application Notes.[3]
- Context: Protocols for 5-bromoindole/pyridine coupling using Pd(dppf).
- Link:

- Hydrolysis of Cyanopyridines
  - Source: National Institutes of Health (NIH) / PubChem.
  - Context: Synthesis of 5-bromo-6-hydroxypicolinic acid (CAS 1214385-51-9) via hydrolysis.
  - Link:
- Physical Properties & Safety Data
  - Source: Sigma-Aldrich / Merck.
  - Context: Safety Handling for 5-bromo-picolinonitriles.
  - Link: (Search CAS: 36057-46-2 for analogous isomer properties)
- General Pyridine Functionalization
  - Source:Chemical Reviews (2006)
  - Citation:Chem. Rev. 2006, 106, 7, 2651–2710.
  - Link:

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